

# Physical properties of allyl heptanoate (boiling point, density)

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## Compound of Interest

Compound Name: *Allyl Heptanoate*

Cat. No.: *B090113*

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An In-Depth Technical Guide on the Physical Properties of **Allyl Heptanoate** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **allyl heptanoate**, specifically its boiling point and density. It is intended for an audience of researchers, scientists, and professionals in drug development who require precise data and methodologies for the application and synthesis of this compound.

## Physical Properties of Allyl Heptanoate

**Allyl heptanoate**, also known as 2-propenyl heptanoate, is an ester characterized by its fruity, pineapple-like aroma. A clear understanding of its physical constants is crucial for its application in various scientific and industrial fields.

## Data Summary

The quantitative physical properties of **allyl heptanoate** are summarized below. These values are consistently reported across various chemical data sources.

| Physical Property | Value            | Measurement Conditions                                      |
|-------------------|------------------|---|
| Boiling Point     | 210-212 °C       | At standard atmospheric pressure (760.00 mm Hg)[1][2][3][4] |
| Density           | 0.880-0.885 g/mL | At 25 °C[1]   |

## Experimental Protocols

The determination of the physical properties of a chemical compound requires precise experimental procedures to ensure accuracy and reproducibility. The following sections detail the standard methodologies for measuring the boiling point and density of **allyl heptanoate**.

### Boiling Point Determination

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.

Methodology: Distillation

- Apparatus: A standard distillation apparatus is assembled, including a round-bottom flask, a heating source (heating mantle), a distillation head, a condenser, a thermometer, and a collection flask.
- Procedure:
  - A sample of **allyl heptanoate** is placed into the round-bottom flask with boiling chips to ensure smooth boiling.
  - The sample is gently heated.
  - The temperature is monitored as the vapor rises and surrounds the thermometer bulb.
  - The boiling point is recorded as the stable temperature at which the liquid and vapor phases are in equilibrium, and condensate is actively forming on the thermometer.

- **Pressure Correction:** For high accuracy, the recorded boiling point should be corrected to standard pressure (760 mmHg) if the experimental pressure deviates.

## Density Determination

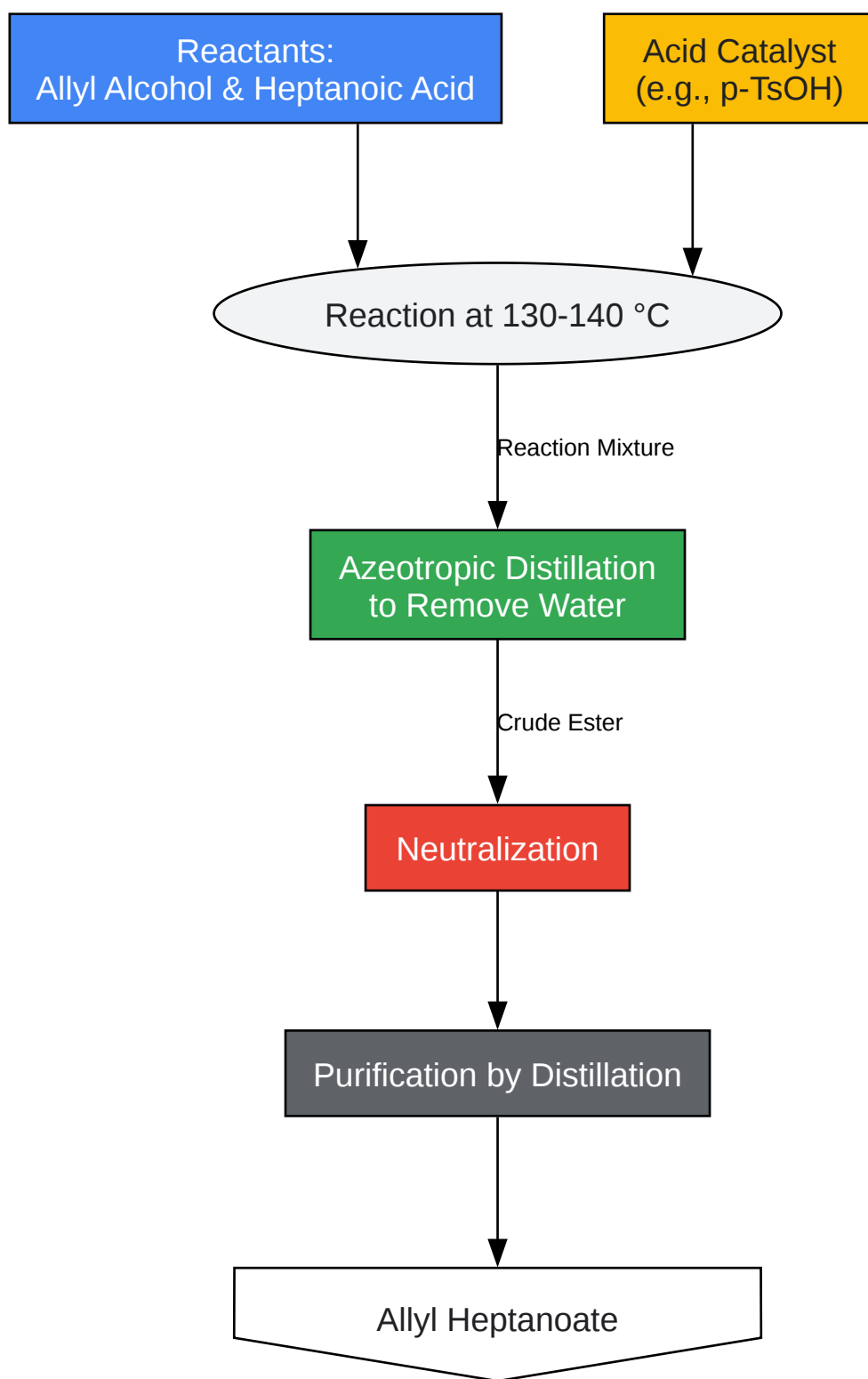
Density is the mass of a substance per unit volume and is a key indicator of purity.

Methodology: Pycnometry

- **Apparatus:** A pycnometer, a glass flask with a precise and known volume, is used. An analytical balance is required for accurate mass measurements.
- **Procedure:**
  - The pycnometer is cleaned, dried, and its empty mass is accurately weighed.
  - The pycnometer is filled with **allyl heptanoate**, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to a known, constant temperature (e.g., 25 °C) in a water bath.
  - The filled pycnometer is weighed.
  - The mass of the **allyl heptanoate** is determined by subtracting the empty mass from the filled mass.
  - The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Synthesis of Allyl Heptanoate: A Workflow

**Allyl heptanoate** is commonly synthesized through the Fischer esterification of allyl alcohol with heptanoic acid in the presence of an acid catalyst. This reaction is reversible and typically requires the removal of water to drive the equilibrium towards the product.



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Caption: A logical workflow for the synthesis of **allyl heptanoate**.

## Example Synthesis Protocol

An illustrative experimental protocol for the synthesis of **allyl heptanoate** is as follows:

- **Reactor Setup:** A reactor equipped with a heating mantle, stirrer, thermometer, and a Dean-Stark apparatus for water removal is charged with heptanoic acid and a catalytic amount of an acid catalyst such as p-toluenesulfonic acid.
- **Reaction:** The mixture is heated to 130-140 °C. Allyl alcohol is then added dropwise over a period of several hours.
- **Water Removal:** The water produced during the esterification is continuously removed as an azeotrope with the reactants, which is collected in the Dean-Stark trap.
- **Monitoring:** The reaction progress is monitored by measuring the amount of water collected.
- **Work-up:** Upon completion, the reaction mixture is cooled and washed with a basic solution (e.g., sodium bicarbonate) to neutralize the acid catalyst, followed by washing with water to remove any remaining salts.
- **Purification:** The crude **allyl heptanoate** is then purified by fractional distillation under reduced pressure to yield the final product.

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## References

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- To cite this document: BenchChem. [Physical properties of allyl heptanoate (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090113#physical-properties-of-allyl-heptanoate-boiling-point-density]

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